

1-Ethyl-3-methylurea toxicological data

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Compound of Interest

Compound Name: 1-Ethyl-3-methylurea

CAS No.: 28145-10-0

Cat. No.: B1594511

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Technical Assessment: **1-Ethyl-3-methylurea** (EMU) Toxicological Profile, Nitrosation Risks, and Analytical Protocols

Executive Summary

1-Ethyl-3-methylurea (EMU, CAS 28145-10-0) is an unsymmetrical dialkylurea used primarily as a chemical intermediate in organic synthesis and pharmaceutical development.^{[1][2][3]} While its direct acute toxicity profile is moderate compared to its nitrosated counterparts, its critical toxicological relevance lies in its role as a precursor to potent alkylating agents.

Under acidic conditions (e.g., gastric environment or specific synthetic steps) and in the presence of nitrites, EMU undergoes N-nitrosation to form N-nitroso-**1-ethyl-3-methylurea**, a compound structurally and functionally analogous to the known carcinogens N-methyl-N-nitrosourea (MNU) and N-ethyl-N-nitrosourea (ENU). This guide provides a deep-dive technical analysis of EMU's direct toxicity, its "hidden" mutagenic potential via nitrosation, and validated protocols for its detection and risk assessment.

Chemical Characterization & Identity

Parameter	Data
Chemical Name	1-Ethyl-3-methylurea
Synonyms	N-Ethyl-N'-methylurea; EMU
CAS Number	28145-10-0
Molecular Formula	
Molecular Weight	102.14 g/mol
Structure	
Physical State	White crystalline solid or powder
Solubility	Soluble in water, ethanol; moderately soluble in polar organic solvents.

Toxicological Profile

Direct Toxicity (The Parent Compound)

Based on structure-activity relationship (SAR) analysis with homologous dialkylureas (e.g., 1,3-dimethylurea, 1,3-diethylurea), EMU exhibits a low-to-moderate direct toxicity profile.

- Acute Oral Toxicity: Data for specific CAS 28145-10-0 is limited. Read-across from 1,3-diethylurea (CAS 623-76-7) suggests an

(Rat, Oral) > 2000 mg/kg.
- Irritation: Classified as a Skin and Eye Irritant (Category 2). The urea moiety can cause reversible inflammation of mucous membranes upon contact.
- Mutagenicity (Direct): Generally negative in the Ames test (*Salmonella typhimurium*) without metabolic activation or nitrosating agents.

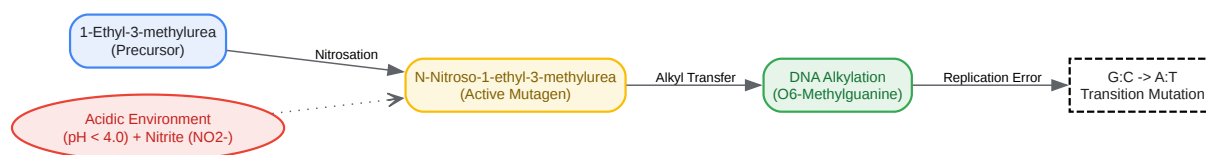
Indirect Toxicity: The Nitrosation Hazard (Critical)

The primary safety concern for researchers working with EMU is Endogenous Nitrosation. In the presence of nitrite (

) and an acidic environment ($\text{pH} < 4.0$), EMU is rapidly converted into N-nitroso-1-ethyl-3-methylurea.

- Mechanism: Acid-catalyzed substitution of the amide hydrogen with a nitroso group.
- Resulting Toxicant: The nitrosated product is a direct-acting alkylating agent capable of transferring ethyl or methyl groups to DNA bases (specifically the position of guanine), leading to transition mutations.[4]

Figure 1: The Nitrosation Activation Pathway This diagram illustrates the conversion of the relatively benign EMU into a DNA-alkylating mutagen.



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Caption: Mechanism of indirect mutagenicity. EMU requires acidic nitrite to form the active alkylating species.

Mechanism of Action: Alkylation Dynamics

Unlike the parent urea, the nitroso-derivative decomposes spontaneously at physiological pH to yield an alkyl diazonium ion.

- Decomposition:
- DNA Attack: The carbocation (methyl or ethyl) attacks nucleophilic centers on DNA.
- Biological Consequence: While

-guanine alkylation is most common,

-guanine alkylation is the critical mutagenic lesion because it mispairs with thymine during DNA replication.

Scientific Insight: The ratio of ethylation to methylation depends on the specific isomer formed (N-nitroso-N-ethyl... vs N-nitroso-N'-methyl...). In biological systems, methylating agents (like MNU) are generally more cytotoxic, while ethylating agents (like ENU) are often more potent mutagens due to slower repair by

-alkylguanine DNA alkyltransferase (AGT).

Experimental Protocols

Protocol A: Trace Analysis of EMU (HPLC-MS/MS)

Purpose: To detect EMU as an impurity in drug substances or reaction mixtures.

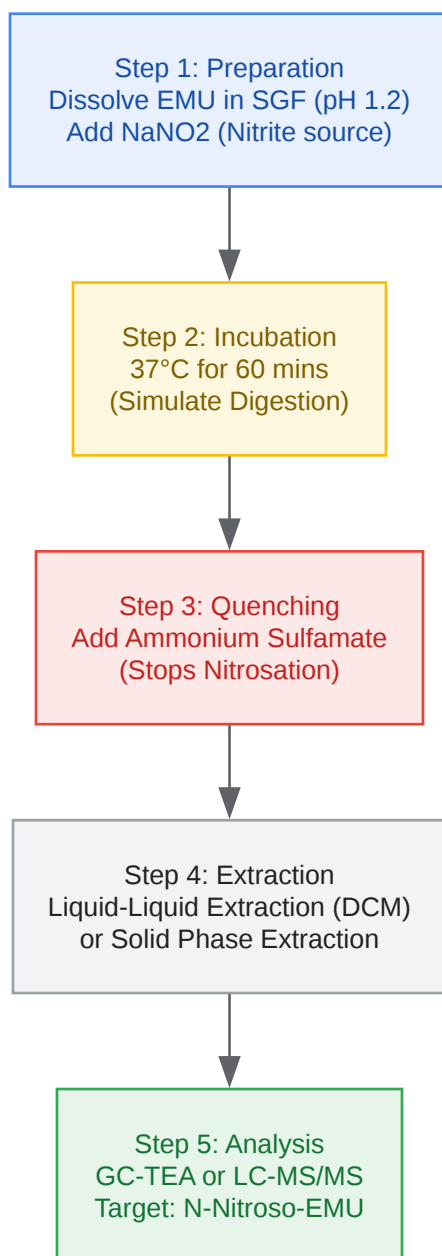
- Sample Preparation:
 - Dissolve 10 mg of sample in 10 mL of Water:Methanol (90:10).
 - Vortex for 2 minutes; Centrifuge at 10,000 rpm for 5 minutes.
 - Filter supernatant through a 0.22 μ m PVDF filter.
- Chromatography (LC):
 - Column: C18 Reverse Phase (e.g., Zorbax Eclipse Plus, 100mm x 2.1mm, 1.8 μ m).
 - Mobile Phase A: 0.1% Formic Acid in Water.
 - Mobile Phase B: 0.1% Formic Acid in Acetonitrile.
 - Gradient: 5% B (0-1 min)
95% B (1-6 min)
5% B (6.1-10 min).

- Mass Spectrometry (MS):
 - Mode: ESI Positive (Electrospray Ionization).
 - MRM Transition: Monitor precursor
and product ions (e.g.,
44.0 or 58.0 depending on fragmentation).

Protocol B: Simulated Gastric Fluid (SGF) Nitrosation Assay

Purpose: To assess the risk of in vivo nitrosamine formation.

Figure 2: SGF Nitrosation Workflow This workflow validates whether the specific batch of EMU or EMU-containing drug poses a nitrosation risk.



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Caption: Step-by-step workflow for the Simulated Gastric Fluid Nitrosation Assay.

Occupational Safety & Handling

Hazard Class	Precautionary Measure
Inhalation	Use a fume hood. EMU dust can be irritating to the upper respiratory tract.
Skin/Eye	Wear nitrile gloves and safety goggles. Wash immediately upon contact.
Incompatibility	STRICTLY AVOID contact with strong acids, nitrates, or nitrosating agents (e.g., sodium nitrite) during storage or waste disposal to prevent accidental formation of carcinogens.
Disposal	Incineration in a chemical waste facility equipped with afterburners and scrubbers.

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